

A Technical Guide to the Physical Properties of Deuterated Pentadecane (Pentadecane-d32)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (~2~H_32_)Pentadecane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated pentadecane (C₁₅D₃₂), a saturated hydrocarbon with all hydrogen atoms replaced by deuterium. This document is intended for researchers, scientists, and professionals in drug development who may utilize deuterated compounds as standards, in kinetic isotope effect studies, or as tracers in metabolic research. The guide details key physical parameters, outlines the experimental methodologies for their determination, and presents a comparative analysis with non-deuterated n-pentadecane.

Core Physical Properties: A Comparative Analysis

The substitution of protium (¹H) with deuterium (²H) introduces subtle yet significant changes in the physical properties of organic molecules. These differences primarily arise from the greater mass of deuterium, which affects vibrational frequencies of C-D bonds compared to C-H bonds, leading to altered intermolecular forces. The following tables summarize the key physical properties of deuterated pentadecane (pentadecane-d₃₂) and its non-deuterated counterpart, n-pentadecane.

Property	Deuterated Pentadecane (C ₁₅ D ₃₂)	n-Pentadecane (C ₁₅ H ₃₂)
Molecular Formula	C ₁₅ D ₃₂	C ₁₅ H ₃₂
Molecular Weight	244.61 g/mol	212.41 g/mol
CAS Number	36340-20-2	629-62-9

Table 1: General Properties of Deuterated and Non-Deuterated Pentadecane

Property	Value (Deuterated Pentadecane)	Value (n-Pentadecane)	Conditions
Melting Point	8-10 °C[1][2]	8-10 °C	Atmospheric Pressure
Boiling Point	270 °C[1][2]	270.6 °C	Atmospheric Pressure
Density	0.883 g/mL[1][2]	0.7685 g/mL	at 25 °C
Refractive Index (nD)	1.432[1][2]	1.4315	at 20 °C
Flash Point	132 °C[1]	132 °C	Closed Cup
Kinematic Viscosity	< 7 mm ² /s[3]	~2.8 mPa·s (Dynamic)	at 40 °C (Deuterated) / 20°C (Non-deuterated)
Surface Tension	No data found	27.07 mN/m	at 25 °C

Table 2: Comparative Physical Data of Deuterated and Non-Deuterated Pentadecane. Note: Direct, peer-reviewed experimental data for all physical properties of deuterated pentadecane is limited. Values are primarily sourced from supplier data sheets and may not reflect the precision of dedicated academic studies.

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties is crucial for the application of deuterated compounds in research. Below are detailed methodologies for measuring the key physical

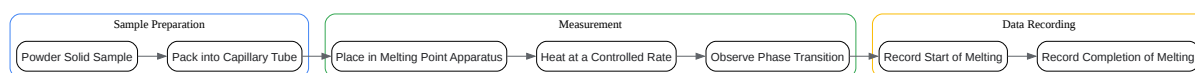
parameters of deuterated pentadecane.

Melting Point Determination

The melting point of a substance is a critical indicator of its purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature at which the solid phase is in equilibrium with the liquid phase.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of solid deuterated pentadecane is finely powdered and packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus, such as a Thiele tube or a modern digital instrument, is used. The apparatus typically consists of a heating block or an oil bath, a thermometer, and a means to observe the sample.
- **Heating:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point. For a pure substance, this range should be narrow (typically < 1 °C).



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Workflow for Melting Point Determination

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. It is a key characteristic for liquid compounds.

Methodology: Distillation Method

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Introduction:** A known volume of liquid deuterated pentadecane is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.
- **Temperature Reading:** The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head. The temperature is recorded when it stabilizes, indicating that the vapor and liquid are in equilibrium. This stable temperature is the boiling point.



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Workflow for Boiling Point Determination by Distillation

Density Measurement

Density is the mass per unit volume of a substance and is an important physical property that is affected by isotopic substitution.

Methodology: Pycnometry

- **Pycnometer Calibration:** A pycnometer, a small glass flask of a known volume, is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and weighed again to determine the exact volume of the pycnometer.

- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with deuterated pentadecane at the same temperature.
- **Weighing:** The pycnometer containing the deuterated pentadecane is weighed.
- **Calculation:** The density of the deuterated pentadecane is calculated by dividing the mass of the sample (mass of filled pycnometer minus mass of empty pycnometer) by the calibrated volume of the pycnometer.

Refractive Index Measurement

The refractive index of a substance is a dimensionless number that describes how fast light travels through the material. It is a fundamental physical property that is sensitive to changes in molecular structure and composition.

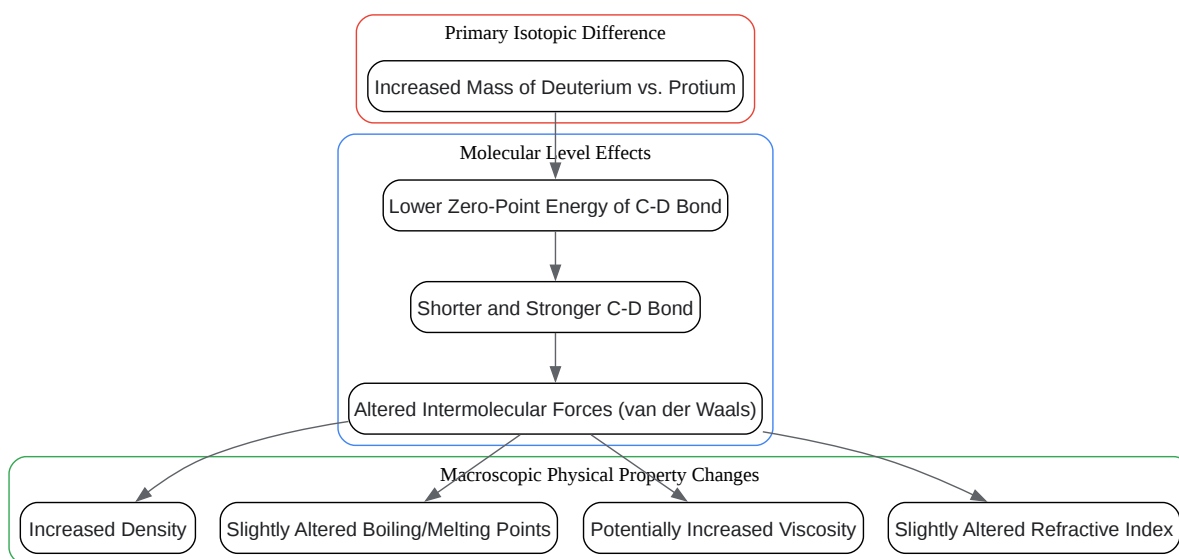
Methodology: Abbe Refractometer

- **Instrument Calibration:** The Abbe refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of the liquid deuterated pentadecane are placed on the prism of the refractometer.
- **Measurement:** The prisms are closed, and the instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature at which the measurement is made is also recorded, as the refractive index is temperature-dependent.

Isotope Effects on Physical Properties

The observed differences in the physical properties between deuterated and non-deuterated pentadecane can be attributed to the "isotope effect." The greater mass of deuterium leads to a lower zero-point energy for C-D bonds compared to C-H bonds. This results in stronger, shorter C-D bonds and consequently, slightly different intermolecular forces (van der Waals forces).

- **Density:** The most significant difference is in density. Due to the higher mass of deuterium, deuterated compounds are denser than their protonated counterparts.
- **Boiling and Melting Points:** The effect on boiling and melting points is generally small for non-polar molecules like alkanes. The slightly stronger intermolecular forces in deuterated alkanes can sometimes lead to marginally higher boiling and melting points, though this effect is not consistently observed and can be influenced by changes in molecular packing in the solid state.
- **Viscosity:** The increased mass and potentially stronger intermolecular interactions in deuterated liquids can lead to a slightly higher viscosity.
- **Refractive Index:** The refractive index is related to the polarizability of the molecule. The shorter and stronger C-D bonds can lead to a slight decrease in molar volume and a subtle change in polarizability, resulting in a slightly different refractive index.



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Logical Flow of Isotope Effects on Physical Properties

Conclusion

The physical properties of deuterated pentadecane are subtly but measurably different from those of its non-deuterated analog. These differences, primarily driven by the increased mass of deuterium, are important considerations for researchers using this compound in sensitive applications. This guide provides the foundational data and experimental context necessary for the effective utilization of deuterated pentadecane in scientific research and development. Further high-precision studies would be beneficial to refine the quantitative data presented and to explore other physical properties such as surface tension in more detail.

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